

The Molecular Genetics of Strigolactone Biosynthesis Mutants: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Strigolactones*

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Introduction

Strigolactones (SLs) are a class of carotenoid-derived plant hormones that play pivotal roles in regulating various aspects of plant development and interaction with symbiotic and parasitic organisms in the rhizosphere. Initially identified as germination stimulants for parasitic weeds of the genera *Striga* and *Orobanche*, SLs are now recognized for their fundamental roles in controlling shoot branching (tillering in grasses), root system architecture, and leaf senescence. [1][2] The elucidation of the SL biosynthesis and signaling pathways has been largely advanced by the characterization of highly branched or "dwarf" mutants in several plant species, most notably *Arabidopsis thaliana* (more axillary growth; max mutants), rice (*Oryza sativa*; dwarf or d mutants), and pea (*Pisum sativum*; ramosus or rms mutants). [3][4]

This technical guide provides a comprehensive overview of the molecular genetics of SL biosynthesis mutants. It details the key genes and enzymes involved in the SL biosynthetic pathway, summarizes the phenotypic and hormonal alterations observed in various mutants,

and provides detailed protocols for the key experiments used to characterize these mutants. This guide is intended to be a valuable resource for researchers in plant biology, genetics, and agronomy, as well as for professionals in the agrochemical and pharmaceutical industries interested in manipulating plant architecture and symbiotic interactions.

Strigolactone Biosynthesis Pathway

The biosynthesis of **strigolactones** is a complex process that begins with the conversion of all-trans- β -carotene, a C₄₀ carotenoid, into the central precursor carlactone. This core pathway is highly conserved across higher plants and involves the sequential action of several key enzymes. From carlactone, a series of species-specific modifications, primarily catalyzed by cytochrome P450 monooxygenases, leads to the diverse array of naturally occurring **strigolactones**.

The core biosynthetic pathway involves the following key enzymes and genes:

- β -carotene isomerase (D27): DWARF27 is an iron-containing protein that catalyzes the reversible isomerization of all-trans- β -carotene to 9-cis- β -carotene. This initial step is crucial for the subsequent cleavage reactions. The d27 mutant in rice exhibits a high-tillering and dwarf phenotype.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Carotenoid Cleavage Dioxygenase 7 (CCD7/MAX3/D17): This enzyme specifically cleaves 9-cis- β -carotene to produce 9-cis- β -apo-10'-carotenal and β -ionone. Mutants in the corresponding genes, such as max3 in Arabidopsis and d17 in rice, display a characteristic increased shoot branching phenotype.
- Carotenoid Cleavage Dioxygenase 8 (CCD8/MAX4/D10): CCD8 acts on 9-cis- β -apo-10'-carotenal to produce carlactone, the central precursor for all **strigolactones**. Mutants like max4 in Arabidopsis and d10 in rice are severely affected in SL biosynthesis and exhibit a strong bushy or high-tillering phenotype.[\[7\]](#)
- Cytochrome P450 monooxygenase (MAX1): MAX1 is a key enzyme that catalyzes the conversion of carlactone into various **strigolactones**. The max1 mutant in Arabidopsis shows increased branching, although typically less severe than max3 and max4 mutants.[\[8\]](#)[\[9\]](#)

Key Strigolactone Biosynthesis Mutants and Their Phenotypes

Mutations in the genes encoding the enzymes of the SL biosynthetic pathway lead to a range of developmental defects, the most prominent of which is increased shoot branching. The phenotypic severity of these mutants often correlates with the step in the pathway that is blocked.

Data Presentation: Phenotypes of Strigolactone Biosynthesis Mutants

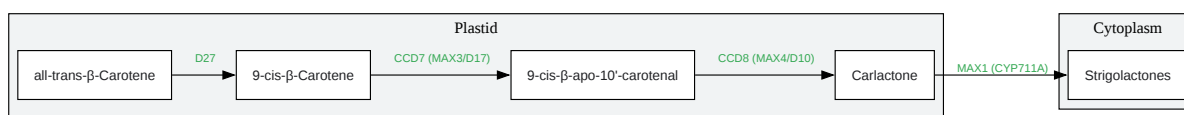
Species	Mutant	Gene	Enzyme	Tiller/Branch Number (relative to WT)	Plant Height (relative to WT)	Strigolactone Levels (relative to WT)	Reference
Oryza sativa (Rice)	d27	D27	β -carotene isomerase	~3-fold increase	Reduced	Undetectable	[3]
Oryza sativa (Rice)	d10 (ccd8)	D10	Carotenoid Cleavage Dioxygenase 8	~5.26-fold increase	Reduced by ~41.6%	Not specified	[10]
Arabidopsis thaliana	max3-9	MAX3 (CCD7)	Carotenoid Cleavage Dioxygenase 7	Increased	Reduced	Reduced	[11]
Arabidopsis thaliana	max4-1	MAX4 (CCD8)	Carotenoid Cleavage Dioxygenase 8	Increased	Reduced	Reduced	[11]
Arabidopsis thaliana	max1-1	MAX1	Cytochrome P450	Increased	Reduced	Reduced	[11]
Pisum sativum (Pea)	rms1	RMS1 (CCD8)	Carotenoid Cleavage Dioxygenase 8	~3-fold increase in lateral bud outgrowth	Not specified	Reduced	[12]

Pisum sativum (Pea)	rms5	RMS5 (CCD7)	Carotenoid Cleavage Dioxygenase 7	Increased lateral length	Reduced main stem length	Reduced	[13]
Solanum lycopersicum (Tomato)	sb1 (ccd7)	SICCD7	Carotenoid Cleavage Dioxygenase 7	Over-branching	Not specified	No germination of P. aegyptiaca seeds	[14][15]
Solanum lycopersicum (Tomato)	sb2 (ccd8)	SICCD8	Carotenoid Cleavage Dioxygenase 8	Over-branching	Not specified	No germination of P. aegyptiaca seeds	[14][15]

Note: The quantitative data presented in this table are compiled from various studies and may not be directly comparable due to differences in experimental conditions. The "relative to WT" values provide a general indication of the phenotypic and hormonal changes in the mutants.

Mandatory Visualization

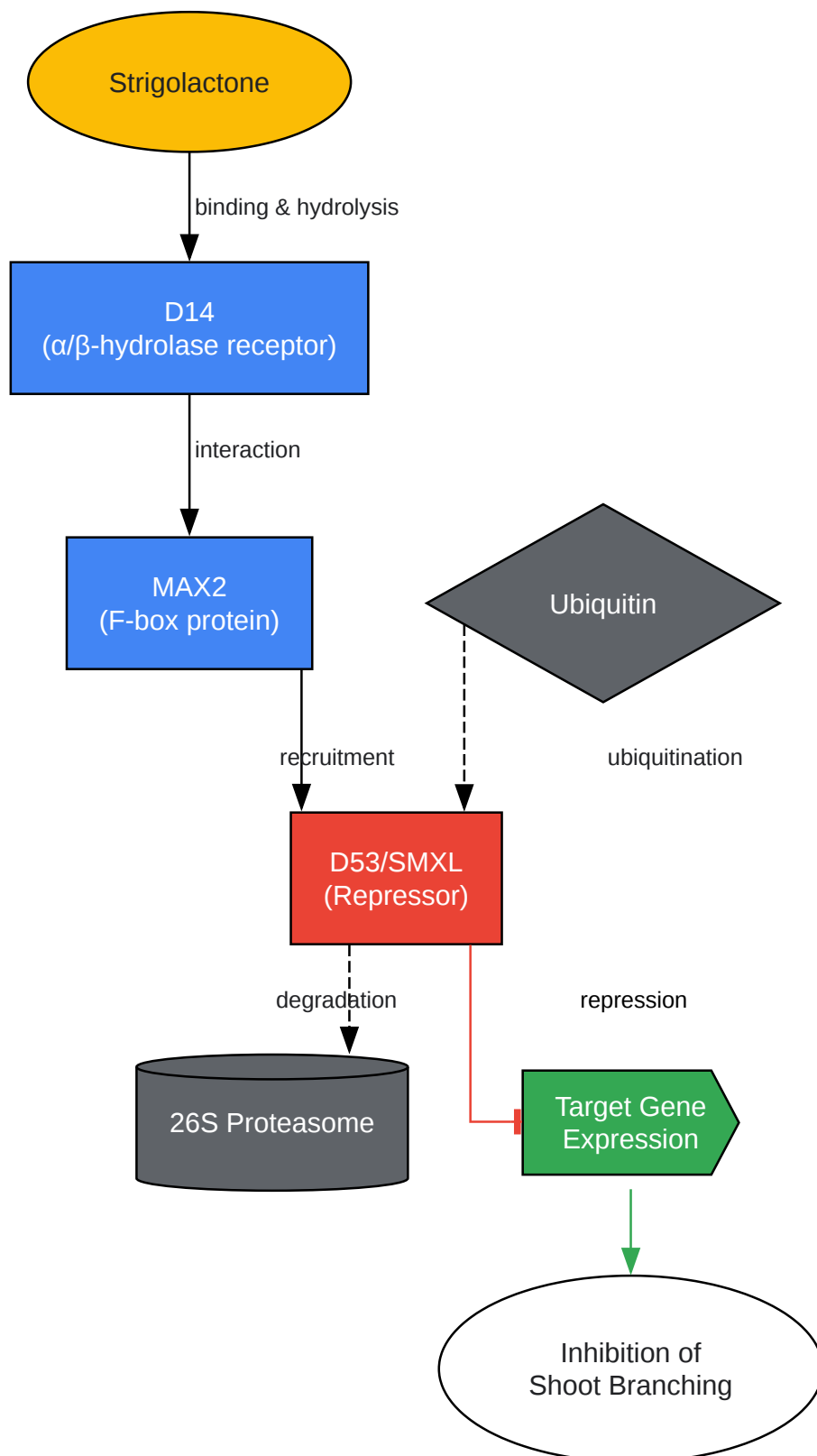
Strigolactone Biosynthesis Pathway



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Caption: The core strigolactone biosynthesis pathway.

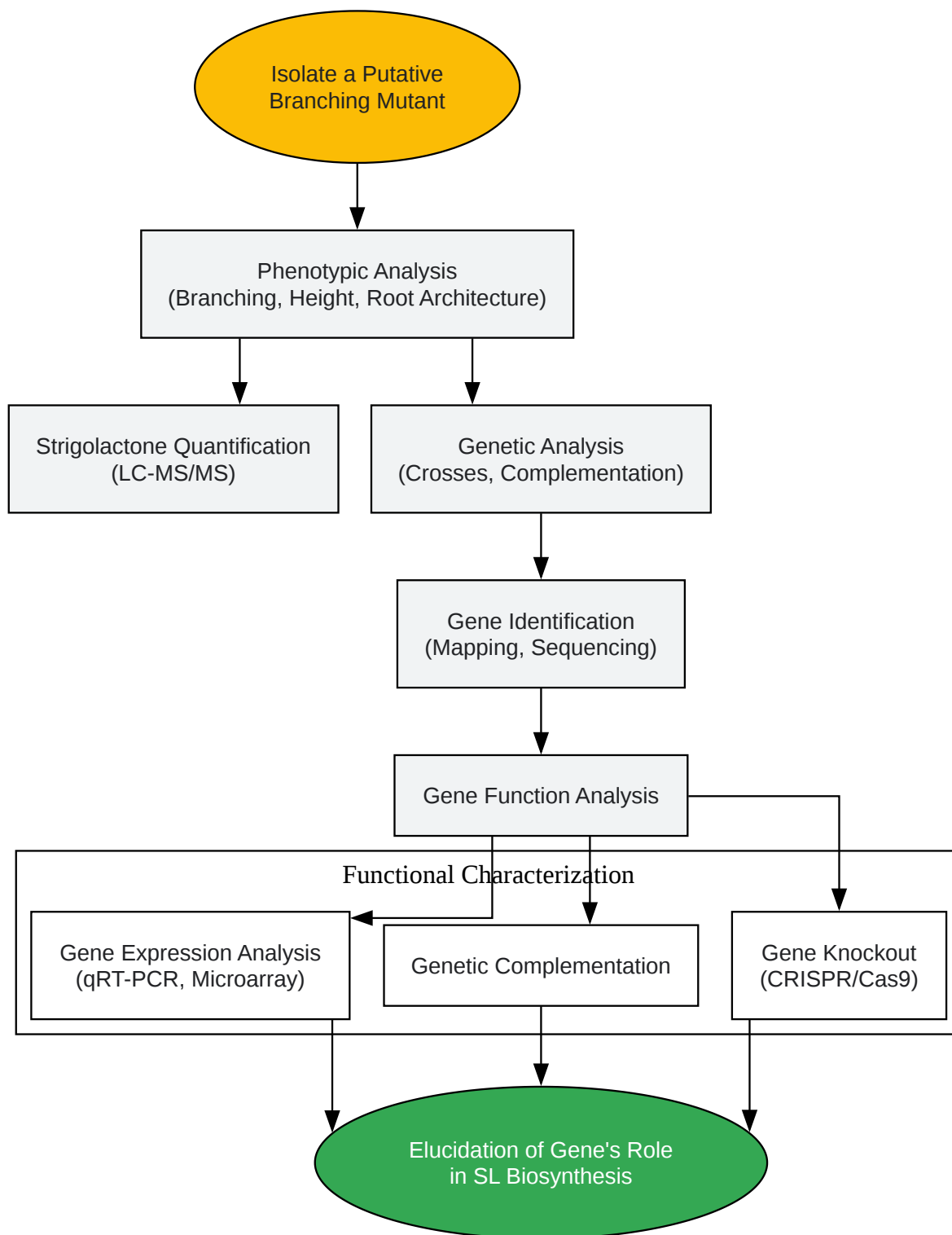
Strigolactone Signaling Pathway



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Caption: A simplified model of the strigolactone signaling pathway.

Experimental Workflow for Characterizing a Strigolactone Biosynthesis Mutant



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Caption: A typical workflow for characterizing a strigolactone biosynthesis mutant.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the study of strigolactone biosynthesis mutants.

Strigolactone Extraction and Quantification by LC-MS/MS

This protocol describes the extraction of **strigolactones** from plant root exudates and their quantification using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[13\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Plant seedlings grown hydroponically
- Ethyl acetate
- Acetone
- Formic acid
- Milli-Q water
- C18 solid-phase extraction (SPE) cartridges
- LC-MS/MS system

Procedure:

- **Collection of Root Exudates:** Grow plant seedlings in a hydroponic system. To induce strigolactone production, replace the nutrient solution with a phosphate-deficient medium one week prior to collection. Collect the hydroponic solution containing root exudates.
- **Extraction:**
 - Add an equal volume of ethyl acetate to the collected root exudates in a separatory funnel.
 - Shake vigorously for 2 minutes and allow the phases to separate.

- Collect the upper ethyl acetate phase. Repeat the extraction twice.
- Pool the ethyl acetate fractions and evaporate to dryness under vacuum.
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition a C18 SPE cartridge with acetone followed by water.
 - Dissolve the dried extract in a small volume of 10% acetone and load it onto the cartridge.
 - Wash the cartridge with water to remove polar impurities.
 - Elute the **strigolactones** with 100% acetone.
 - Evaporate the acetone eluate to dryness.
- LC-MS/MS Analysis:
 - Reconstitute the dried sample in a suitable solvent (e.g., 50% acetonitrile).
 - Inject the sample into an LC-MS/MS system equipped with a C18 column.
 - Use a gradient of water and acetonitrile, both containing 0.1% formic acid, for separation.
 - Perform quantification using multiple reaction monitoring (MRM) mode, with specific precursor-product ion transitions for each target strigolactone.

Generation of Transgenic Plants

This protocol describes the *Agrobacterium*-mediated transformation of *Arabidopsis thaliana* using the floral dip method.^{[11][14][15][18][19]}

Materials:

- *Arabidopsis thaliana* plants at the flowering stage
- *Agrobacterium tumefaciens* strain carrying the desired binary vector
- LB medium

- Sucrose
- Silwet L-77
- Selection agent (e.g., antibiotic or herbicide)

Procedure:

- Prepare Agrobacterium Culture:
 - Inoculate a single colony of Agrobacterium carrying the binary vector into 5 mL of LB medium with appropriate antibiotics and grow at 28°C for 2 days.
 - Use this starter culture to inoculate a larger volume (e.g., 500 mL) of LB with antibiotics and grow overnight until the OD600 reaches 1.5-2.0.
- Prepare Infiltration Medium:
 - Pellet the Agrobacterium cells by centrifugation.
 - Resuspend the pellet in a 5% sucrose solution to an OD600 of ~0.8.
 - Just before dipping, add Silwet L-77 to a final concentration of 0.02-0.05%.
- Floral Dip:
 - Invert the flowering Arabidopsis plants and dip the inflorescences into the Agrobacterium suspension for 3-5 seconds with gentle agitation.
 - Place the dipped plants on their side, cover with a plastic dome to maintain high humidity, and keep in the dark for 16-24 hours.
- Plant Recovery and Seed Collection:
 - Return the plants to normal growth conditions.
 - Allow the plants to set and mature seeds. Harvest the T1 seeds.
- Selection of Transformants:

- Sterilize the T1 seeds and plate them on a selection medium containing the appropriate antibiotic or herbicide.
- Transplant the resistant seedlings to soil.

This protocol outlines the *Agrobacterium*-mediated transformation of rice using callus derived from mature seeds.^{[7][20][21][22][23]}

Materials:

- Mature rice seeds
- Callus induction medium
- *Agrobacterium tumefaciens* strain with the desired binary vector
- Co-cultivation medium
- Selection medium
- Regeneration medium

Procedure:

- Callus Induction:
 - Sterilize mature rice seeds and place them on callus induction medium.
 - Incubate in the dark at 28°C for 3-4 weeks until embryogenic calli are formed.
- *Agrobacterium* Infection:
 - Prepare an *Agrobacterium* culture as described for *Arabidopsis*.
 - Infect the embryogenic calli with the *Agrobacterium* suspension for 15-30 minutes.
- Co-cultivation:

- Transfer the infected calli to a co-cultivation medium and incubate in the dark at 25°C for 3 days.
- Selection and Regeneration:
 - Wash the calli with sterile water and an antibiotic solution (e.g., cefotaxime) to remove excess Agrobacterium.
 - Transfer the calli to a selection medium containing the appropriate selective agent and an antibiotic to inhibit bacterial growth.
 - Subculture the resistant calli every 2-3 weeks.
 - Transfer the proliferating resistant calli to a regeneration medium and incubate under light to induce shoot formation.
 - Transfer the regenerated plantlets to a rooting medium and then to soil.

Gene Cloning using Gateway Technology

This protocol provides a general overview of cloning a gene of interest into a plant expression vector using the Gateway cloning system.[\[10\]](#)[\[12\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Materials:

- PCR product of the gene of interest with attB sites
- pDONR vector (Donor vector)
- Destination vector (with attR sites)
- BP Clonase II enzyme mix
- LR Clonase II enzyme mix
- Competent E. coli cells

Procedure:

- BP Reaction (Entry Clone Creation):
 - Amplify the gene of interest by PCR using primers containing attB1 and attB2 sequences.
 - Perform a BP recombination reaction by mixing the attB-flanked PCR product with a pDONR vector (containing attP sites) and BP Clonase II enzyme mix.
 - Incubate at 25°C for at least 1 hour.
 - Transform the reaction mixture into competent E. coli cells and select for colonies containing the entry clone (pENTR) on appropriate antibiotic plates.
- LR Reaction (Expression Clone Creation):
 - Perform an LR recombination reaction by mixing the entry clone (containing the gene of interest flanked by attL sites) with a destination vector (containing attR sites) and LR Clonase II enzyme mix.
 - Incubate at 25°C for at least 1 hour.
 - Transform the reaction mixture into competent E. coli cells and select for colonies containing the expression clone on appropriate antibiotic plates.
- Verification:
 - Verify the entry and expression clones by restriction digestion and/or sequencing.

CRISPR/Cas9-Mediated Gene Editing in Plants

This protocol outlines the general steps for creating targeted gene knockouts in plants using the CRISPR/Cas9 system.^{[6][27][28][29][30]}

Materials:

- A binary vector containing Cas9 and a guide RNA (gRNA) expression cassette.
- Oligonucleotides for the target-specific gRNA.
- Restriction enzymes and T4 DNA ligase.

- *Agrobacterium tumefaciens*.
- Plant material for transformation.

Procedure:

- gRNA Design and Cloning:
 - Design a 20-nucleotide gRNA sequence that targets a specific site in the gene of interest, immediately upstream of a protospacer adjacent motif (PAM; typically NGG for *Streptococcus pyogenes* Cas9).
 - Synthesize two complementary oligonucleotides encoding the gRNA sequence.
 - Anneal the oligonucleotides and clone them into the gRNA expression cassette of the binary vector.
- Plant Transformation:
 - Transform the binary vector containing the Cas9 and gRNA expression cassettes into *Agrobacterium*.
 - Transform plants with the engineered *Agrobacterium* using an appropriate method (e.g., floral dip for *Arabidopsis*, callus-based transformation for rice).
- Screening for Mutants:
 - Select transgenic T1 plants.
 - Extract genomic DNA from the T1 plants.
 - Amplify the target region by PCR.
 - Screen for mutations by methods such as restriction fragment length polymorphism (RFLP) analysis (if the mutation alters a restriction site) or sequencing of the PCR products.
- Generation of Transgene-Free Mutants:

- Allow the T1 plants with the desired mutation to self-pollinate.
- Screen the T2 generation for plants that have inherited the mutation but have segregated away the Cas9/gRNA T-DNA.

Phenotypic Analysis

This protocol describes the quantification of shoot branching in Arabidopsis.[\[3\]](#)[\[31\]](#)[\[32\]](#)

Procedure:

- Grow plants under controlled conditions (e.g., long-day photoperiod, 22°C).
- At a defined developmental stage (e.g., when the primary inflorescence is 20 cm tall), measure the following parameters:
 - Number of rosette branches: Count the number of branches longer than 1 cm emerging from the axils of rosette leaves.
 - Number of cauline branches: Count the number of branches emerging from the axils of leaves on the primary inflorescence stem.
 - Plant height: Measure the length of the primary inflorescence from the rosette to the tip.

This protocol outlines the measurement of tiller number in rice.[\[30\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)[\[37\]](#)

Procedure:

- Grow rice plants in a greenhouse or field under standard conditions.
- At different developmental stages (e.g., vegetative, maximum tillering, and maturity), count the number of tillers per plant.
- At maturity, distinguish between productive tillers (those bearing a panicle with at least one filled grain) and non-productive tillers.

This protocol describes the analysis of root system architecture using a plate-based system.[\[1\]](#)[\[8\]](#)[\[35\]](#)

Procedure:

- Sterilize seeds and place them on square Petri dishes containing a suitable growth medium (e.g., half-strength Murashige and Skoog).
- Place the plates vertically in a growth chamber to allow the roots to grow along the surface of the agar.
- At specified time points, capture images of the plates.
- Use image analysis software (e.g., ImageJ with the SmartRoot plugin) to measure:
 - Primary root length.
 - Number of lateral roots.
 - Lateral root density (number of lateral roots per unit length of the primary root).

Conclusion

The study of strigolactone biosynthesis mutants has been instrumental in unraveling the molecular mechanisms underlying this important class of plant hormones. The combination of genetic, molecular, and biochemical approaches has allowed for the identification of key genes and the characterization of their roles in plant development. The detailed protocols provided in this guide offer a practical resource for researchers aiming to further investigate the fascinating biology of **strigolactones**. Future research in this area holds great promise for the development of novel strategies to improve crop yield and enhance plant resilience to environmental stresses.

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